

Introduction: A Strategic Overview of Vinpocetine

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Compound of Interest

Compound Name: 2,2,2-trichloro-1-(4-iodo-1H-pyrrol-2-yl)ethanone

CAS No.: 72652-33-6

Cat. No.: B045718

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Vinpocetine is a semi-synthetic derivative of vincamine, an alkaloid extracted from the periwinkle plant (*Vinca minor* L.).^[1] For decades, it has been a subject of significant interest in drug development, particularly for its neuroprotective and cerebral vasodilator effects.^[2] Marketed under brand names like Cavinton, it is utilized in the treatment of cerebrovascular disorders and cognitive impairment.^{[2][3]}

For the drug development professional, a molecule's therapeutic potential is inextricably linked to its physicochemical properties. These parameters govern everything from absorption, distribution, metabolism, and excretion (ADME) to formulation stability and manufacturability. This guide provides a deep dive into the core physicochemical characteristics of Vinpocetine, moving beyond mere data points to explain the causality behind their experimental determination and their strategic implications in pharmaceutical development.

Part 1: Core Physicochemical Profile of Vinpocetine

A quantitative summary of Vinpocetine's key properties provides a foundational understanding of its behavior. This data is critical for initial screening, computational modeling, and strategic

planning in the early phases of drug development.

Property	Value	Significance in Drug Development
Molecular Formula	$C_{22}H_{26}N_2O_2$	Defines the elemental composition and is the basis for molecular weight calculation. [4]
Molecular Weight	350.45 g/mol	Influences diffusion rates, membrane permeability, and formulation calculations. [4]
Physical Appearance	White to off-white crystalline powder	Impacts handling, formulation choices (e.g., solid dosage forms), and purity assessment. [5] [6]
Aqueous Solubility	Practically insoluble; 35.5 $\mu\text{g/mL}$ (at pH 7.4)	A critical bottleneck for bioavailability; necessitates enabling formulation strategies. [1] [7]
Solubility in Organics	Soluble in methylene chloride, DMSO, ethanol	Provides options for analytical sample preparation and potential formulation routes (e.g., lipid-based systems). [1]
LogP (o/w)	4.1	Indicates high lipophilicity, suggesting good membrane permeability but potential for poor aqueous solubility and high protein binding. [7]
pKa (basic)	7.1	As a weak base, its ionization state and solubility are highly dependent on pH, impacting absorption across the GI tract. [7]
Melting Point	147-153 $^{\circ}\text{C}$ (decomposes)	Important for assessing purity, physical stability, and selecting

manufacturing process
temperatures (e.g., hot-melt
extrusion).

Part 2: Experimental Determination & Strategic Implications

Understanding how these values are derived is as important as the values themselves. The following sections detail the standardized methodologies for determining Vinpocetine's critical physicochemical properties, grounded in the authoritative OECD Guidelines for the Testing of Chemicals.

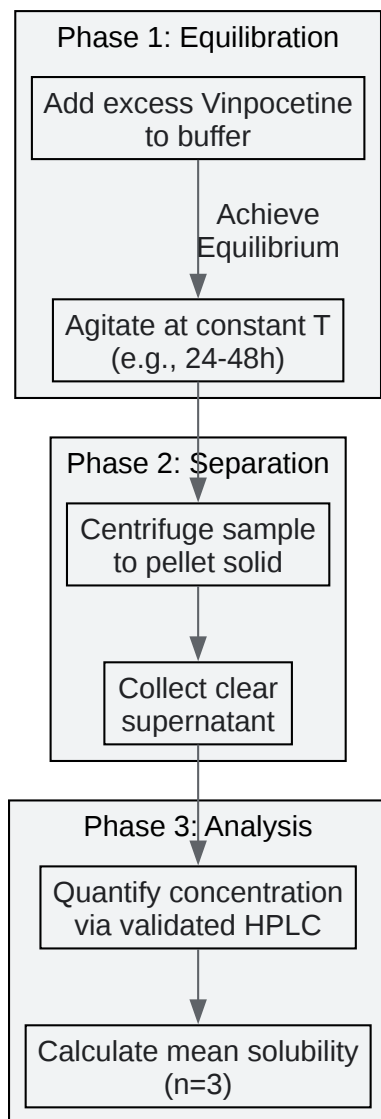
Aqueous Solubility: The Gateway to Bioavailability

Aqueous solubility is a primary determinant of a drug's dissolution rate and subsequent absorption. For a compound like Vinpocetine, which is classified as "practically insoluble," accurate measurement is the first step toward overcoming this challenge.^[1] The OECD 105 guideline provides a robust framework for this determination.

The shake-flask method is a gold-standard technique for determining the water solubility of substances and is suitable for compounds with solubilities above 10^{-2} g/L, though its principles are foundational.

- Preparation of a Supersaturated Solution: An excess amount of Vinpocetine is added to a vessel containing high-purity water (or a relevant buffer, e.g., pH 7.4 phosphate buffer to simulate physiological conditions).
 - Causality: Using an excess of the solid ensures that the resulting solution reaches its saturation point, a prerequisite for measuring the equilibrium solubility.
- Equilibration: The vessel is sealed and agitated at a constant, controlled temperature (e.g., 25 °C or 37 °C) for a prolonged period (typically 24-48 hours).
 - Causality: Continuous agitation in a temperature-controlled environment is crucial to achieve thermodynamic equilibrium between the undissolved solid and the dissolved solute. A preliminary test helps determine the minimum time required to reach this state.

- Phase Separation: The suspension is allowed to stand, and the undissolved solid is separated from the saturated solution. This is typically achieved by centrifugation or filtration.
 - Causality: It is critical to ensure no solid particulates are carried over into the sample for analysis, as this would falsely inflate the measured concentration. A high-g-force centrifugation is often preferred to avoid potential adsorption of the solute onto a filter membrane.
- Quantitative Analysis: The concentration of Vinpocetine in the clear, saturated supernatant is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation: The solubility is reported in units such as g/L or $\mu\text{g/mL}$. The experiment should be performed in triplicate to ensure reproducibility.



Workflow for OECD 105 Shake-Flask Solubility Assay.

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Workflow for OECD 105 Shake-Flask Solubility Assay.

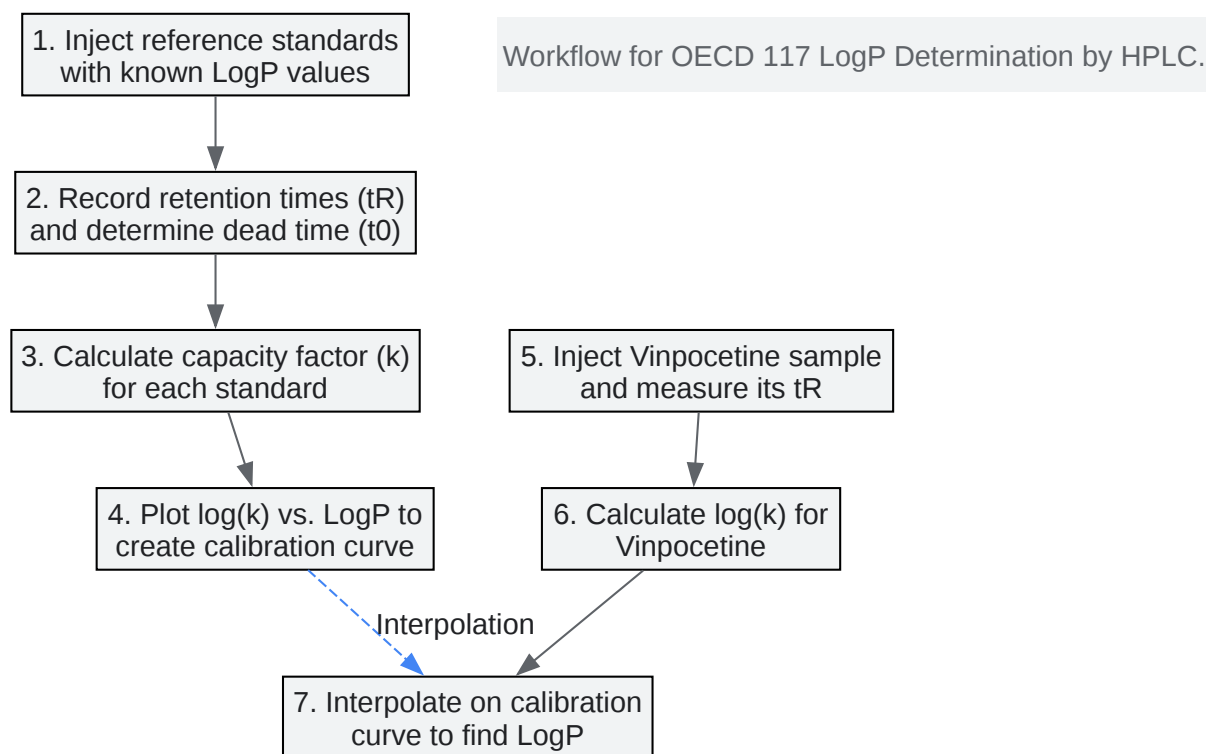
Lipophilicity (LogP): Predicting Membrane Permeability

The n-octanol/water partition coefficient (P) is a measure of a drug's lipophilicity, or "greasiness." Expressed as LogP, it is a critical predictor of how well a drug will cross biological membranes, like the intestinal wall and the blood-brain barrier.[6] For a neuroprotective agent like Vinpocetine, a high LogP (4.1) is advantageous for brain penetration but correlates with its poor aqueous solubility.[7] The HPLC method described in OECD 117 is a rapid and reliable way to estimate LogP.

This method correlates a substance's retention time on a reverse-phase HPLC column with its LogP.

- **System Preparation:** A reverse-phase HPLC system with a C18 column is used. The mobile phase is typically a mixture of methanol and water, run under isocratic (constant composition) conditions.
- **Calibration:** A series of reference compounds with known LogP values (spanning a range that includes the expected LogP of Vinpocetine) are injected individually. Their retention times (t_R) are recorded.
 - **Causality:** The reference compounds establish a direct, linear relationship between retention time on a nonpolar stationary phase and the compound's lipophilicity. More lipophilic compounds interact more strongly with the C18 column and thus have longer retention times.
- **Dead Time Determination:** The column dead time (t_0), the time it takes for an unretained compound to pass through the column, is determined using a non-retained substance (e.g., thiourea).
- **Capacity Factor Calculation:** For each reference compound, the capacity factor (k) is calculated using the formula: $k = (t_R - t_0) / t_0$.
- **Calibration Curve Generation:** A graph of $\log(k)$ versus the known LogP for the reference compounds is plotted. A linear regression analysis is performed to establish the calibration equation.
- **Sample Analysis:** Vinpocetine is dissolved in the mobile phase and injected into the system (in duplicate). Its retention time (t_R) is measured.

- LogP Determination: The capacity factor (k) for Vinpocetine is calculated. Its LogP value is then determined by interpolating its $\log(k)$ value onto the calibration curve.



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Workflow for OECD 117 LogP Determination by HPLC.

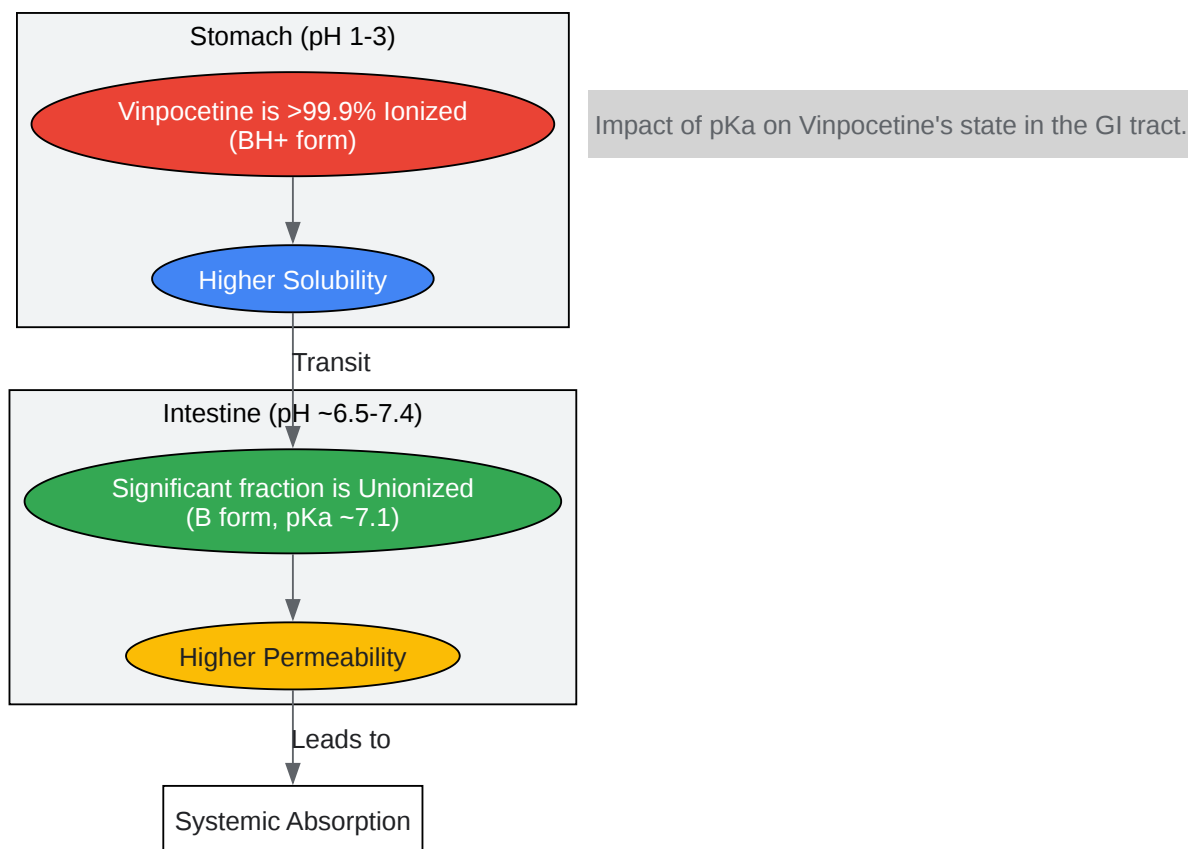
Dissociation Constant (pKa): Understanding pH-Dependent Behavior

The pKa is the pH at which a molecule is 50% ionized and 50% unionized. As a weak base with a pKa of 7.1, Vinpocetine's charge state changes significantly within the physiological pH range.^[7] In the acidic environment of the stomach (pH 1-3), it will be predominantly ionized and more soluble. In the more neutral environment of the small intestine (pH 6-7.5), the proportion of the un-ionized, more permeable form increases. This balance is critical for

absorption. The potentiometric titration method, a classic approach outlined in OECD 112, is highly reliable for determining pKa.

This method involves monitoring the pH of a solution of the substance as a standardized acid or base is added.

- **Solution Preparation:** A precise amount of Vinpocetine is dissolved in a suitable solvent (e.g., a water/methanol mixture for poorly soluble compounds). Carbonate-free water is essential.
 - **Causality:** Carbon dioxide from the atmosphere can dissolve in water to form carbonic acid, which would interfere with the titration of a weak base and lead to inaccurate results.
- **Titration Setup:** The solution is placed in a jacketed vessel to maintain a constant temperature. A calibrated pH electrode is immersed in the solution, which is stirred continuously.
- **Titration:** A standardized solution of a strong acid (e.g., HCl) is added incrementally using a precision burette. After each addition, the solution is allowed to equilibrate, and the pH is recorded.
 - **Causality:** As the strong acid is added, it protonates the basic nitrogen atom on Vinpocetine. The pH changes slowly at first, then rapidly near the equivalence point, and then slowly again. This change is monitored by the pH electrode.
- **Data Analysis:** The pH is plotted against the volume of titrant added to generate a titration curve.
- **pKa Determination:** The pKa corresponds to the pH at the half-equivalence point (the point where half of the Vinpocetine has been neutralized by the acid). This can be determined from the inflection point of the first derivative of the titration curve. The mean and standard deviation are calculated from multiple measurements.



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Impact of pKa on Vinpocetine's state in the GI tract.

Conclusion

The physicochemical properties of Vinpocetine—namely its poor aqueous solubility, high lipophilicity, and weak basicity—define the core challenges and opportunities in its development. A LogP of 4.1 facilitates its entry into the central nervous system, which is essential for its therapeutic action. However, this same property contributes to a solubility of only 35.5 µg/mL, creating significant hurdles for oral bioavailability. Its pK_a of 7.1 dictates a

complex, pH-dependent absorption profile throughout the gastrointestinal tract. A thorough, mechanistically grounded understanding of these properties, derived from standardized protocols like the OECD guidelines, is not merely an academic exercise. It is the foundation upon which successful formulation strategies, robust analytical methods, and ultimately, effective therapeutic products are built.

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